5alpha-Cholestane-3,3-d2 CAS 122241-86-5 properties

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Compound of Interest

Compound Name:	*5alpha-Cholestane-3,3-d2*
CAS No.:	*122241-86-5*
Cat. No.:	*B569520*

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An In-Depth Technical Guide to **5alpha-Cholestane-3,3-d2** (CAS 122241-86-5): Properties, Applications, and Analytical Protocols

Introduction

5alpha-Cholestane-3,3-d2 is a high-purity, stable isotope-labeled form of 5alpha-cholestane, a saturated steroid hydrocarbon. The strategic placement of two deuterium atoms at the C-3 position renders it an ideal internal standard for quantitative analysis using isotope dilution mass spectrometry (IDMS). In the fields of clinical chemistry, pharmacology, and metabolic research, IDMS is the gold standard for accuracy and precision, as it effectively corrects for analyte loss during sample preparation and mitigates matrix effects during instrumental analysis.[1] This guide provides a comprehensive overview of the physicochemical properties of **5alpha-Cholestane-3,3-d2**, its primary application as an internal standard, and a detailed protocol for its use in a research setting.

Physicochemical Properties

The physical properties of **5alpha-Cholestane-3,3-d2** are nearly identical to its non-labeled counterpart, ensuring similar behavior during extraction and chromatography. The key

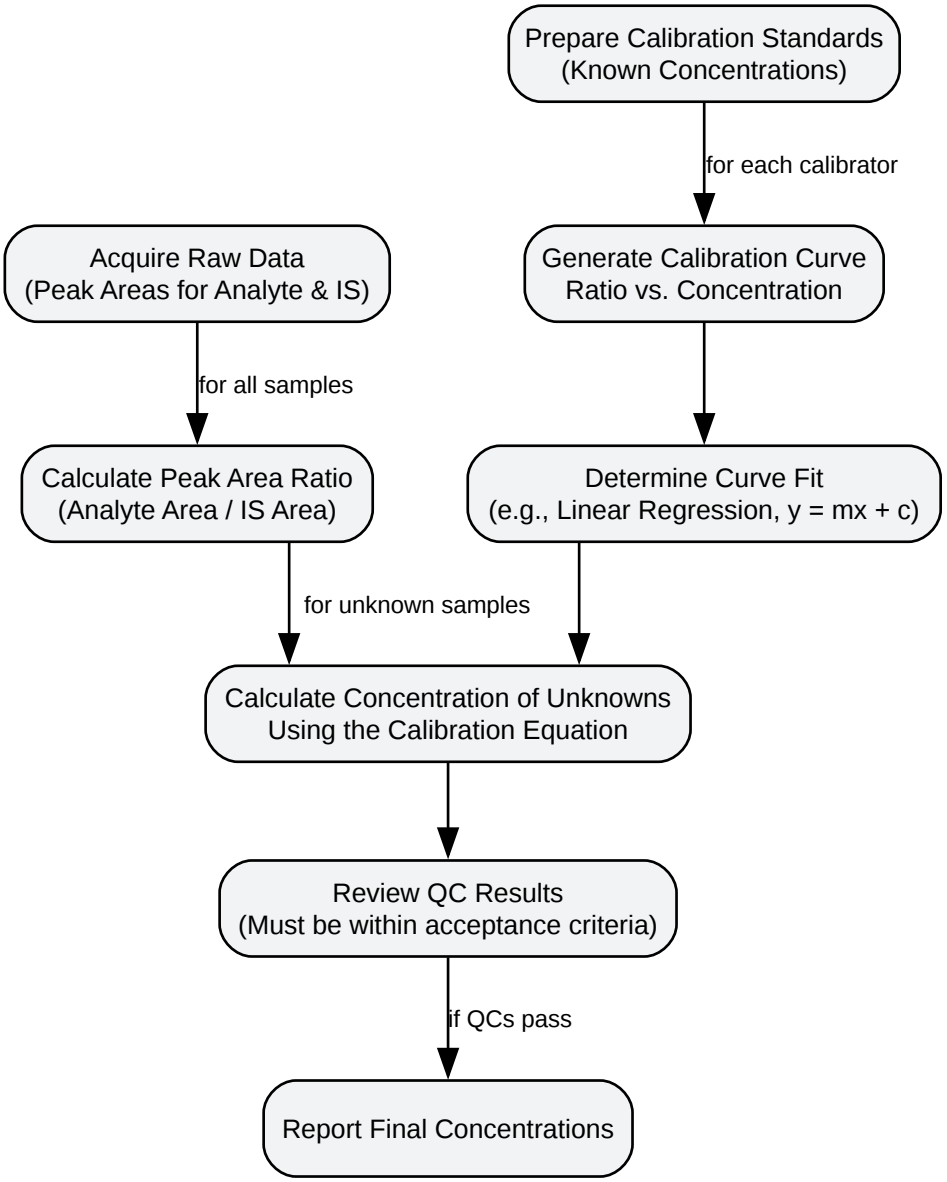
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difference lies in its molecular weight, which allows it to be distinguished by a mass spectrometer.

Property	Value	Source(s)
Chemical Name	5alpha-Cholestane-3,3-d2	-
CAS Number	122241-86-5	-
Molecular Formula	$C_{27}H_{46}D_2$	Inferred
Molecular Weight	374.7 g/mol (approx.)	Inferred
Exact Mass	374.38815 g/mol (approx.)	Inferred
Appearance	White crystalline powder	[2]
Melting Point	78-81 °C	[3][4][5]
Solubility	Freely soluble in chloroform, ether; insoluble in water	[4]
Storage	Room temperature or refrigerated, protected from light	[2][5]
Non-Labeled Analog	5alpha-Cholestane (CAS: 481-21-0)	[3][4][5][6][7][8]
Formula (Non-Labeled)	$C_{27}H_{48}$	[3][4][6][8]
MW (Non-Labeled)	372.67 g/mol	[3][4][6][8]

Below is a diagram illustrating the core structure of 5alpha-Cholestane with the deuterium labeling at the C-3 position.

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